

Application Notes and Protocols for Basic Red 22 in Cosmetic Formulations

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Compound of Interest

Compound Name: Basic red 22

CAS No.: 23354-43-0

Cat. No.: B12769253

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For Research Use Only. Note: **Basic Red 22** (CI 11055) is listed in Annex II of the EU Cosmetics Regulation, meaning it is prohibited for use in cosmetic products in the European Union.

Introduction

Basic Red 22, also known as C.I. 11055, is a cationic, monoazo dye. Historically, its primary application in the cosmetics industry has been as a direct dye in semi-permanent hair coloring products. Direct dyes, unlike oxidative dyes, do not require a chemical developer (e.g., hydrogen peroxide) to impart color. Instead, they are small, colored molecules that deposit onto and penetrate the hair cuticle, providing a temporary to semi-permanent effect that typically lasts through several shampoos.[1][2] Its use has also been cited in patents related to rinse-off cleansing products and other makeup formulations, although its main utility is in hair colorants.

Due to a lack of submission of required safety data for evaluation by the Scientific Committee on Consumer Safety (SCCS), **Basic Red 22** is now prohibited for use in cosmetic products within the European Union.[3] This document is intended for researchers, scientists, and drug development professionals for investigational purposes only.

Physicochemical and Formulation Data

Effective formulation requires an understanding of the dye's physical and chemical properties.

The following table summarizes key quantitative data for **Basic Red 22**.

Property	Value / Information	Source(s)
INCI Name	Basic Red 22	[3]
C.I. Number	11055	[4]
CAS Number	12221-52-2	[3]
Chemical Class	Monoazo Dye	[4]
Appearance	Red to Light Red Powder	[5]
Molecular Formula	C ₁₂ H ₁₇ N ₆ ⁺ (cation)	[6]
Molecular Weight	245.30 g/mol (cation)	[6]
Solubility (Water)	20 g/L (2.0% w/v) at 20°C. Solubility is not significantly affected by temperature.	[5]
Solubility (Other)	Soluble in ethanol and propylene glycol, often used as co-solvents in formulations.[7] [8][9] Specific g/100ml data is not readily available in public literature.	[7][8][9]
pH Stability	Stable in acidic conditions. Typically used in dyeing baths with a pH range of 2.0 - 8.0.[5] An acetic acid/sodium acetate buffer is often suitable.[2]	[2][5]
Stability (Ions)	Color is noted to become significantly blue in the presence of copper ions.	[5]
Photostability	Specific quantitative data on photostability is not readily available. Like many organic dyes, some degradation upon prolonged UV exposure should be anticipated.	

Thermal Stability	Specific degradation temperature data is not readily available. Stable at typical hair dyeing temperatures (up to 120°C).[5]	[5]
Typical Concentration	0.001% to 5.0% by weight in final hair dye formulations.	[10]

Application Notes

Semi-Permanent Hair Colorants

Basic Red 22 functions as a direct dye, where its cationic (positively charged) nature promotes ionic bonding with the anionic (negatively charged) sites on the keratin protein of the hair fiber. This mechanism allows for coloration without the need for ammonia or peroxide, resulting in less hair damage compared to permanent oxidative dyeing.

- **Formulation Vehicle:** The vehicle is typically an aqueous solution, gel, or cream emulsion. A simple liquid formulation can be based on water, with co-solvents like propylene glycol or ethanol to aid dye solubility and penetration. Thickeners such as hydroxyethylcellulose or xanthan gum are used to achieve the desired viscosity for controlled application.
- **pH:** The formulation should be acidic to neutral (pH 4.0-6.5) to ensure the hair cuticle is slightly swollen for optimal dye penetration and to maintain the stability of the cationic dye. Citric acid or lactic acid are commonly used pH adjusters.
- **Conditioning Agents:** To improve the feel and combability of the hair post-coloring, cationic polymers (e.g., Polyquaternium-7), fatty alcohols (e.g., Cetearyl Alcohol), and silicones can be incorporated.
- **Performance:** The color intensity is dependent on the dye concentration, the porosity of the hair, the processing time, and the application of heat. The color typically fades gradually over 6 to 12 washes.[1]

Tinted Cleansing Products (Shampoos, Conditioners)

In cleansing products, **Basic Red 22** can be used to deposit a small amount of color to enhance or maintain an existing hair color treatment.

- **Surfactant System:** Compatibility with the surfactant system is critical. Cationic dyes can interact with anionic surfactants (like Sodium Laureth Sulfate), potentially leading to precipitation or reduced color deposition. It is often more effective to formulate color-depositing products with non-ionic, amphoteric, or cationic surfactant systems.
- **Formulation Strategy:** The dye is typically incorporated into the aqueous phase. The concentration used is much lower than in dedicated hair colorants, generally in the range of 0.01% to 0.5%. The goal is gradual color deposition over repeated use.

Experimental Protocols

Protocol 1: Formulation of a Basic Semi-Permanent Color Rinse

This protocol describes the preparation of a simple, thickened liquid hair color rinse for laboratory-scale evaluation.

Materials:

- **Basic Red 22**
- Deionized Water
- Propylene Glycol
- Hydroxyethylcellulose (HEC)
- Cetrimonium Chloride (30% active solution)
- Citric Acid (50% w/w solution)
- Preservative (e.g., Phenoxyethanol)

Equipment:

- Laboratory balance (0.01g precision)
- Overhead stirrer or magnetic stirrer
- Beakers
- pH meter

Procedure:

- Phase A (Water Phase): In the main beaker, add Deionized Water and begin moderate agitation. Slowly sprinkle in the Hydroxyethylcellulose and mix until fully hydrated and a clear, uniform gel is formed. Heat to 75°C to aid hydration if necessary.
- Phase B (Dye Phase): In a separate beaker, combine Propylene Glycol and **Basic Red 22**. Mix until the dye is fully dispersed/dissolved.
- Combining Phases: Add Phase B to Phase A with continuous mixing.
- Cool Down: Allow the mixture to cool to below 40°C.
- Phase C (Final Additions): Add the Cetrimonium Chloride, preservative, and mix until uniform.
- pH Adjustment: Check the pH and adjust to 4.5 - 5.5 using the Citric Acid solution.
- Final QC: Perform final quality control checks (viscosity, appearance, pH).

Example Formulation:

Phase	Ingredient	Function	% w/w
A	Deionized Water	Solvent	q.s. to 100
A	Hydroxyethylcellulose	Thickener	1.50
B	Propylene Glycol	Co-solvent, Humectant	5.00
B	Basic Red 22	Colorant	0.50
C	Cetrimonium Chloride (30%)	Conditioning Agent	2.00
C	Phenoxyethanol	Preservative	0.80
C	Citric Acid (50% soln.)	pH Adjuster	to pH 5.0

Protocol 2: Quality Control - Quantification of Basic Red 22 via HPLC-DAD

This protocol provides a general method for the quantification of **Basic Red 22** in a cosmetic matrix. Method validation (linearity, accuracy, precision) is required.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a Diode Array Detector (DAD).
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Acetate
- Formic Acid

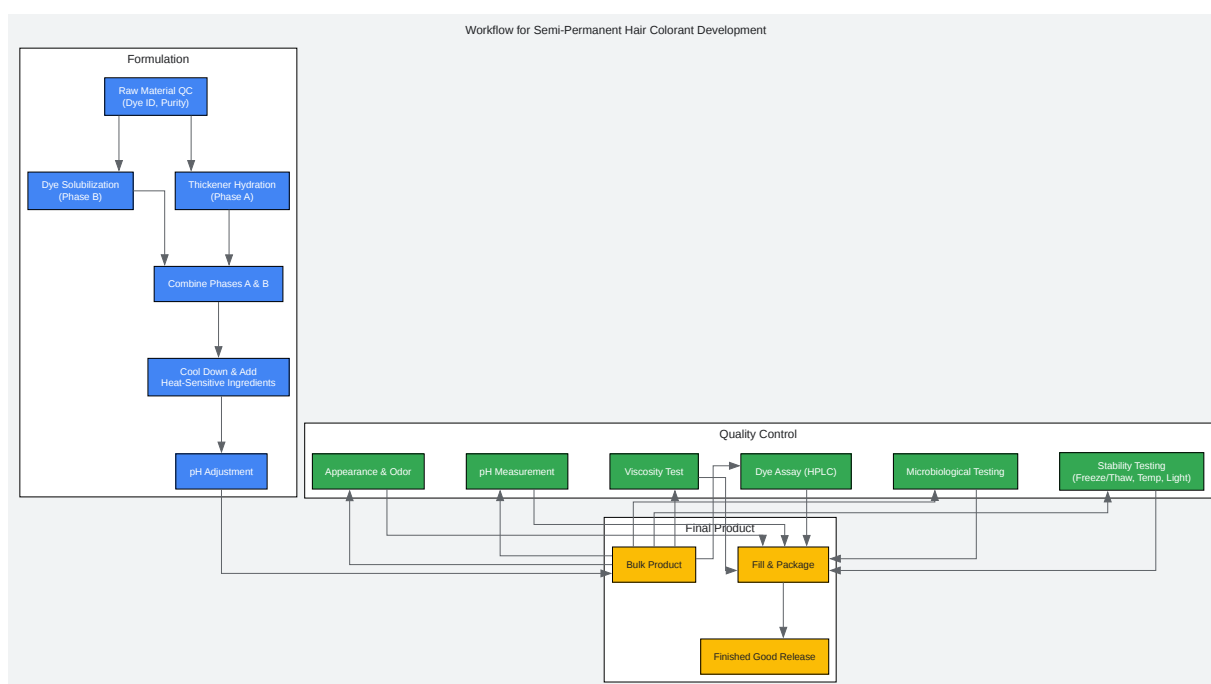
- **Basic Red 22** reference standard

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Basic Red 22** (e.g., 100 µg/mL) in methanol. Create a series of calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL) by diluting the stock solution with the mobile phase.
- **Sample Preparation:** Accurately weigh ~0.5 g of the cosmetic product into a 50 mL volumetric flask. Add a suitable extraction solvent (e.g., methanol or acetonitrile/water mixture), sonicate for 15 minutes to extract the dye, and dilute to volume. Filter the extract through a 0.45 µm syringe filter before injection.
- **Chromatographic Conditions (Example):**
 - Mobile Phase A: 20 mM Ammonium Acetate in water, pH adjusted to 4.5 with formic acid.
 - Mobile Phase B: Acetonitrile.
 - Gradient: Start at 10% B, ramp to 90% B over 15 minutes, hold for 2 minutes, return to initial conditions.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.
 - Injection Volume: 10 µL.
 - Detection: Monitor at the λ_{max} of **Basic Red 22** (~530 nm).
- **Analysis:** Inject the standards and samples. Construct a calibration curve from the standard responses and calculate the concentration of **Basic Red 22** in the samples.

Visualizations and Workflows

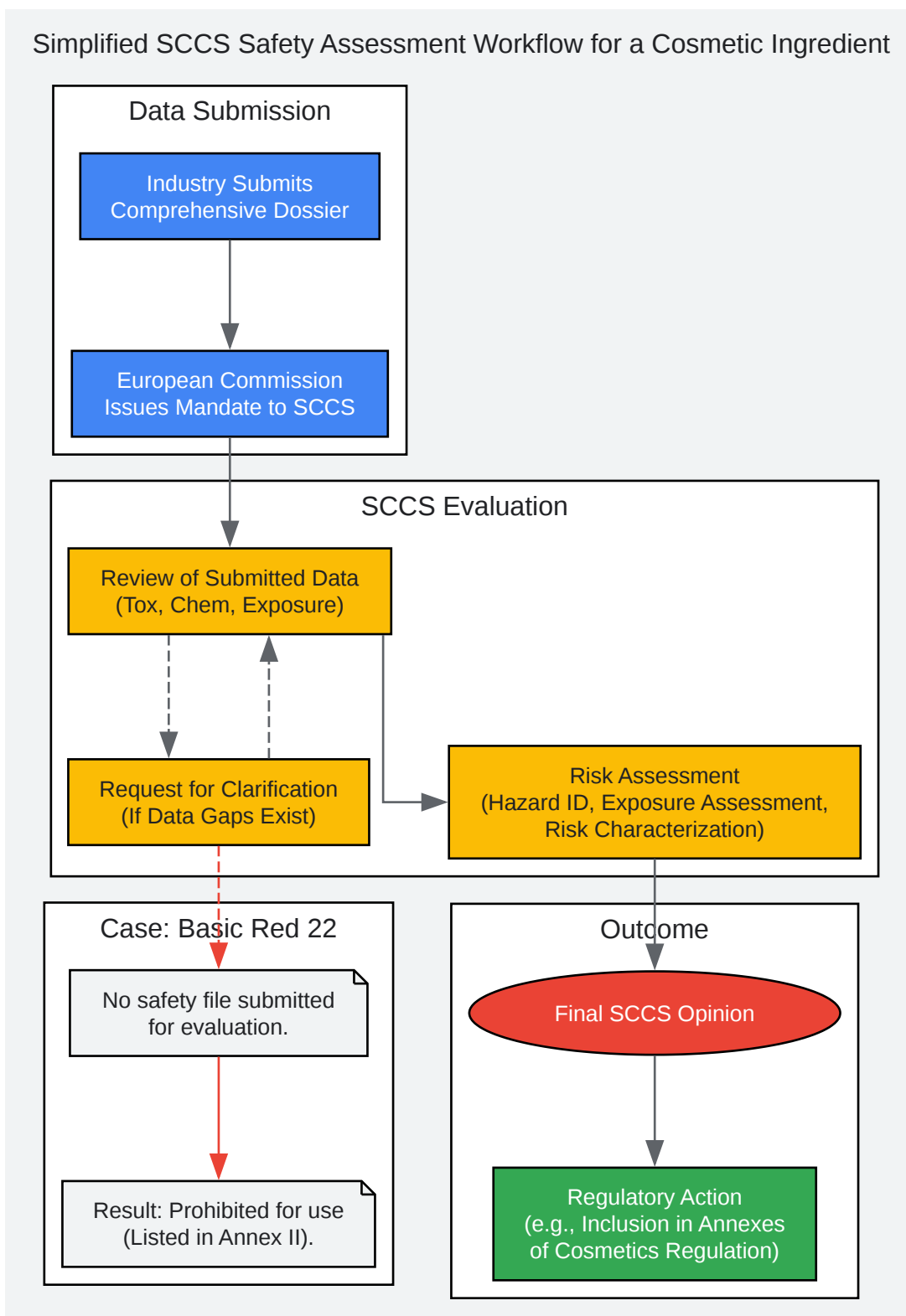
Formulation and QC Workflow



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Caption: A typical workflow from raw material qualification to finished product release for a hair colorant.

SCCS Safety Assessment Logic



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Caption: A simplified diagram illustrating the SCCS safety assessment process and the outcome for **Basic Red 22**.

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